

physicochemical characteristics of 1,9-Diaminononane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,9-Diaminononane

Cat. No.: B1582714

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An In-depth Technical Guide to the Physicochemical Characteristics of **1,9-Diaminononane**

Introduction

1,9-Diaminononane, also known as nonamethylenediamine, is a linear aliphatic diamine with the chemical formula $C_9H_{22}N_2$.^{[1][2][3]} It presents as a white to slightly yellow, low-melting solid with a characteristic ammonia-like or fishy odor.^{[1][4][5]} This bifunctional molecule, featuring primary amino groups at both ends of a nine-carbon chain, serves as a versatile building block and intermediate in a wide array of chemical syntheses and industrial applications.^{[1][6]} Its utility spans from the production of polymers and pharmaceuticals to its use as a corrosion inhibitor and a component in fuel additives.^[1] This guide provides a comprehensive overview of the core physicochemical properties of **1,9-Diaminononane**, detailed experimental protocols for their determination, and visualizations of its synthesis and applications, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Data

The fundamental physicochemical properties of **1,9-Diaminononane** are summarized in the tables below, providing a consolidated reference for laboratory and research applications.

Table 1: Core Physicochemical Properties

Property	Value	Source
Appearance	White to slightly yellow low-melting solid	[1][2][7]
Molecular Formula	C ₉ H ₂₂ N ₂	[1][2][3][7][8]
Molecular Weight	158.28 g/mol	[1][2][3][7][8]
Melting Point	35-37 °C	[2][7][9][10][11]
Boiling Point	258-259 °C (at 756 mmHg)	[2][7][9][10][11]
Density	0.8215 g/cm ³ (estimate)	[2][7]
Water Solubility	Soluble	[1][2][7][12]
pKa (Predicted)	10.97 ± 0.10	[1][2][7]
Flash Point	>110 °C (>230 °F)	[2][7][9][12]
Vapor Pressure	0.37 Pa (at 25 °C)	[2][7]
Refractive Index	1.4686 (estimate)	[2][7]
LogP	1.3 (at 23 °C)	[2][7]
Sensitivity	Air sensitive, Hygroscopic	[1][2][7][12]

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	646-24-2	[1] [7] [8] [9] [12]
EINECS Number	211-470-3	[1] [9]
Beilstein Registry No.	1737533	[2] [7]
PubChem CID	69534	[1]
SMILES	NCCCCCCCCCN	[7] [9] [10]
InChI	InChI=1S/C9H22N2/c10-8-6-4-2-1-3-5-7-9-11/h1-11H2	[1] [7] [9] [10]
InChIKey	SXJVFQLYZSNZBT-UHFFFAOYSA-N	[1] [7] [9] [10]

Experimental Protocols

Standardized methodologies are crucial for the accurate and reproducible determination of physicochemical properties. Below are detailed protocols for key characterization experiments.

Melting Point Determination (Capillary Method)

- Objective: To determine the temperature range over which the solid **1,9-Diaminononane** transitions to a liquid.
- Methodology:
 - Sample Preparation: A small, dry sample of **1,9-Diaminononane** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
 - Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.
 - Heating: The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point (35-37 °C).[\[7\]](#)[\[9\]](#)

- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point.

Boiling Point Determination (Distillation Method)

- Objective: To determine the temperature at which the vapor pressure of liquid **1,9-Diaminononane** equals the atmospheric pressure.
- Methodology:
 - Apparatus Setup: A small quantity of **1,9-Diaminononane** is placed in a distillation flask with a few boiling chips. A condenser and a collection flask are attached. A thermometer is positioned so that its bulb is just below the side arm of the distillation flask.
 - Heating: The flask is heated gently.
 - Observation: As the liquid boils, the vapor rises, condenses, and drips into the collection flask. The boiling point is the stable temperature recorded on the thermometer during this distillation process.
 - Pressure Correction: The observed boiling point is corrected to the standard pressure of 760 mmHg, as the boiling point is pressure-dependent. The literature value is 258-259 °C at 756 mmHg.^{[7][9]}

Solubility Assessment (Qualitative)

- Objective: To determine the solubility of **1,9-Diaminononane** in water.
- Methodology:
 - Procedure: A small, measured amount of **1,9-Diaminononane** (e.g., 100 mg) is added to a test tube containing a measured volume of deionized water (e.g., 1 mL).
 - Mixing: The mixture is agitated or vortexed for a set period.
 - Observation: The solution is observed for the presence of undissolved solid. If the solid dissolves completely, the compound is considered soluble.^{[1][7]} The process can be

repeated with increasing amounts of solute to estimate the solubility limit.

Spectral Analysis (^1H NMR)

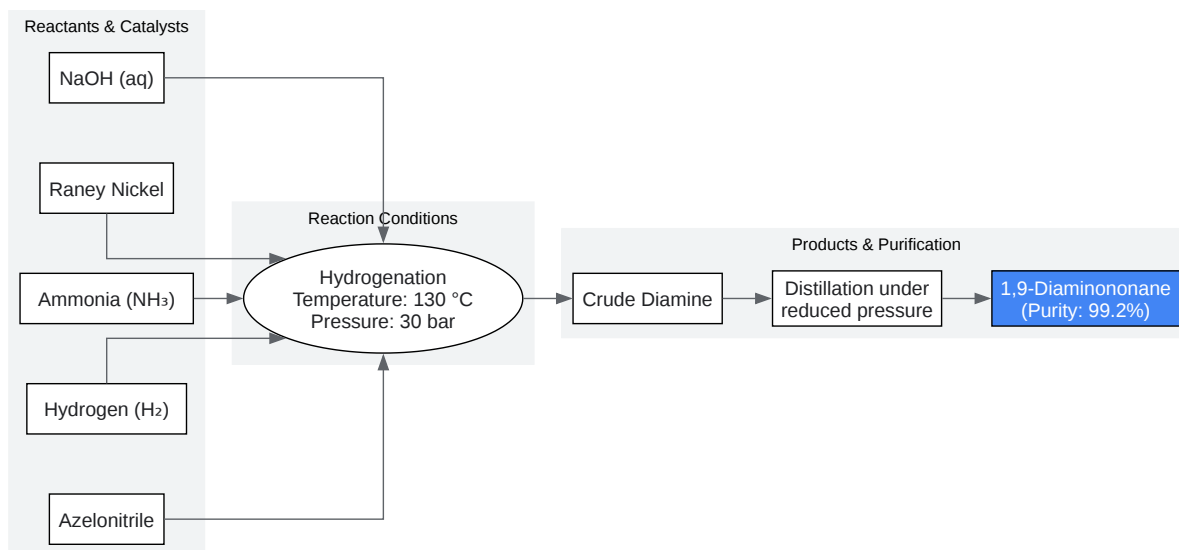
- Objective: To confirm the chemical structure of **1,9-Diaminononane** by analyzing the chemical environment of its hydrogen atoms.
- Methodology:
 - Sample Preparation: A small amount of **1,9-Diaminononane** is dissolved in a suitable deuterated solvent (e.g., CDCl_3 or D_2O).
 - Data Acquisition: The sample is placed in an NMR spectrometer, and the ^1H NMR spectrum is acquired.
 - Interpretation: The spectrum is analyzed for chemical shifts, integration values, and splitting patterns to confirm the presence of the nine methylene groups and two amino groups, consistent with its structure. Spectral data for **1,9-Diaminononane** is available in chemical databases.[\[13\]](#)

Visualizations

The following diagrams, generated using the DOT language, illustrate the synthesis workflow and key application areas of **1,9-Diaminononane**.

Synthesis Workflow

The industrial synthesis of **1,9-Diaminononane** can be achieved through the catalytic hydrogenation of azelonitrile. This process involves high pressure and temperature in the presence of specific catalysts.

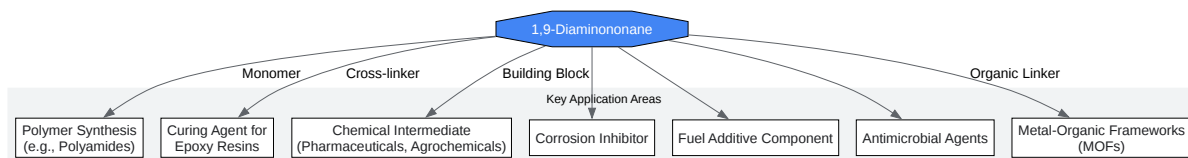


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Caption: Catalytic hydrogenation of azelonitrile to produce **1,9-Diaminononane**.^[14]^[15]

Logical Diagram of Applications

1,9-Diaminononane's bifunctional nature makes it a valuable component in various fields, from materials science to chemical synthesis.



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Caption: Diverse industrial and research applications of **1,9-Diaminononane**.^[1]

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- To cite this document: BenchChem. [physicochemical characteristics of 1,9-Diaminononane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582714#physicochemical-characteristics-of-1-9-diaminononane]

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